

What is L-Tyrosine-d5 and its chemical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **L-Tyrosine-d5**

Cat. No.: **B12414504**

[Get Quote](#)

An In-Depth Technical Guide to L-Tyrosine-d5

For Researchers, Scientists, and Drug Development Professionals

Introduction

L-Tyrosine-d5 is a deuterated form of the non-essential amino acid L-Tyrosine.^{[1][2]} In this isotopologue, five hydrogen atoms have been replaced by deuterium, a stable, non-radioactive isotope of hydrogen. This isotopic labeling makes **L-Tyrosine-d5** an invaluable tool in various analytical and research applications, particularly in mass spectrometry and nuclear magnetic resonance (NMR) spectroscopy.^[3] Its chemical behavior is nearly identical to its natural counterpart, allowing it to serve as an excellent internal standard for accurate quantification of endogenous L-Tyrosine in complex biological matrices.^[4] This guide provides a comprehensive overview of the chemical properties, experimental protocols, and key applications of **L-Tyrosine-d5**.

Chemical and Physical Properties

The incorporation of deuterium atoms results in a higher molecular weight for **L-Tyrosine-d5** compared to the unlabeled L-Tyrosine, which is the basis for its utility in mass spectrometry-based quantification.^[5] While some physical properties may be slightly altered by deuteration, the properties of L-Tyrosine provide a close approximation.

Table 1: Chemical and Physical Properties of **L-Tyrosine-d5** and L-Tyrosine

Property	L-Tyrosine-d5	L-Tyrosine (for comparison)
CAS Number	1226919-57-8	60-18-4
Molecular Formula	C ₉ H ₆ D ₅ NO ₃	C ₉ H ₁₁ NO ₃
Molecular Weight	186.22 g/mol	181.19 g/mol
Purity	≥98%	≥99% (Biotechnology Grade)
Appearance	White to off-white solid	White crystalline powder
Melting Point	Not specified; expected to be similar to L-Tyrosine	>300 °C (decomposes)
Solubility	Soluble in 10 mM DMSO	Water: 0.45 g/L at 25 °C; Soluble in acidic and alkaline solutions; Insoluble in ethanol, ether, and acetone.
Storage Conditions	Powder: -20°C for 3 years; 4°C for 2 years. In solvent: -80°C for 6 months.	Room temperature

Applications in Research and Drug Development

The primary application of **L-Tyrosine-d5** is as an internal standard in quantitative analytical methods. Its key uses include:

- **Metabolomics:** To accurately quantify the levels of L-Tyrosine in biological samples such as plasma, urine, and tissue extracts. Stable isotope labeling is a powerful technique for tracing metabolic pathways and quantifying metabolic flux.
- **Pharmacokinetic Studies:** To track the absorption, distribution, metabolism, and excretion (ADME) of L-Tyrosine or drugs that are structurally related to it.
- **Clinical Diagnostics:** In the development of diagnostic assays for diseases associated with altered amino acid metabolism.

- Proteomics: In stable isotope labeling by amino acids in cell culture (SILAC) experiments, although less common than labeled arginine or lysine.

Experimental Protocols

Quantitative Analysis of L-Tyrosine in Biological Samples using LC-MS/MS with L-Tyrosine-d5 as an Internal Standard

This protocol provides a general framework for the quantification of L-Tyrosine in a biological matrix (e.g., plasma) using a liquid chromatography-tandem mass spectrometry (LC-MS/MS) system.

1. Materials and Reagents:

- L-Tyrosine (analytical standard)
- **L-Tyrosine-d5** (internal standard)
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Formic acid (LC-MS grade)
- Ultrapure water
- Biological matrix (e.g., human plasma)
- Microcentrifuge tubes
- Syringe filters (0.22 μ m)
- LC-MS vials

2. Preparation of Standard and Internal Standard Stock Solutions:

- L-Tyrosine Stock Solution (1 mg/mL): Accurately weigh 10 mg of L-Tyrosine and dissolve it in 10 mL of a suitable solvent (e.g., 0.1 M HCl or a mixture of water and methanol with 0.1% formic acid).
- **L-Tyrosine-d5** Internal Standard Stock Solution (1 mg/mL): Accurately weigh 1 mg of **L-Tyrosine-d5** and dissolve it in 1 mL of the same solvent used for the L-Tyrosine stock solution.

3. Preparation of Calibration Standards and Quality Control Samples:

- Prepare a series of calibration standards by spiking known concentrations of the L-Tyrosine stock solution into the biological matrix. The concentration range should cover the expected physiological levels of L-Tyrosine.
- Prepare quality control (QC) samples at low, medium, and high concentrations in the same manner.

4. Sample Preparation:

- Thaw frozen biological samples (e.g., plasma) on ice.
- To a 100 μ L aliquot of each calibration standard, QC sample, and study sample in a microcentrifuge tube, add a fixed amount of the **L-Tyrosine-d5** internal standard working solution (e.g., 10 μ L of a 10 μ g/mL solution).
- Vortex briefly to mix.
- Protein Precipitation: Add a protein precipitating agent, such as 300 μ L of ice-cold acetonitrile or methanol.
- Vortex vigorously for 1-2 minutes to ensure complete protein precipitation.
- Centrifuge the samples at high speed (e.g., 14,000 rpm) for 10-15 minutes at 4°C.
- Carefully transfer the supernatant to a clean tube.
- Filter the supernatant through a 0.22 μ m syringe filter into an LC-MS vial.

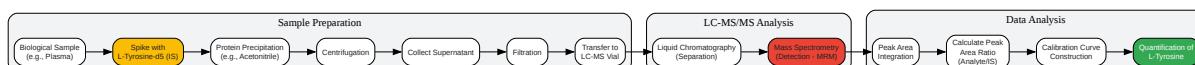
5. LC-MS/MS Analysis:

- Liquid Chromatography (LC) Conditions (Example):
 - Column: A suitable reversed-phase C18 column (e.g., 2.1 x 50 mm, 1.8 μ m).
 - Mobile Phase A: 0.1% formic acid in water.
 - Mobile Phase B: 0.1% formic acid in acetonitrile.
 - Gradient: A suitable gradient to separate L-Tyrosine from other matrix components (e.g., 5-95% B over several minutes).
 - Flow Rate: 0.3-0.5 mL/min.
 - Injection Volume: 5-10 μ L.
- Mass Spectrometry (MS/MS) Conditions:
 - Ionization Mode: Positive Electrospray Ionization (ESI+).
 - Detection Mode: Multiple Reaction Monitoring (MRM).
 - MRM Transitions:
 - L-Tyrosine: Precursor ion (Q1) m/z 182.1 → Product ion (Q3) m/z 136.1.
 - **L-Tyrosine-d5**: Precursor ion (Q1) m/z 187.1 → Product ion (Q3) m/z 141.1.
 - Optimize other MS parameters such as collision energy and declustering potential for maximum signal intensity.

6. Data Analysis:

- Integrate the peak areas for both L-Tyrosine and **L-Tyrosine-d5**.
- Calculate the peak area ratio (L-Tyrosine / **L-Tyrosine-d5**).

- Construct a calibration curve by plotting the peak area ratio against the known concentrations of the calibration standards.
- Determine the concentration of L-Tyrosine in the unknown samples by interpolating their peak area ratios from the calibration curve.



[Click to download full resolution via product page](#)

Caption: Workflow for quantitative analysis of L-Tyrosine using LC-MS/MS.

NMR Sample Preparation for Metabolomics Analysis

This protocol outlines the general steps for preparing a sample for NMR analysis where **L-Tyrosine-d5** may be used as a reference or for quantification.

1. Materials and Reagents:

- Lyophilized biological extract
- Deuterated solvent (e.g., D₂O, phosphate buffer in D₂O)
- NMR tubes (5 mm)
- Internal standard (e.g., DSS or TSP for chemical shift referencing)
- **L-Tyrosine-d5** (if used for quantification)

2. Sample Reconstitution:

- Accurately weigh the lyophilized extract.

- Reconstitute the extract in a precise volume of deuterated solvent (e.g., 600 μ L) containing a known concentration of an internal standard for chemical shift referencing. If using **L-Tyrosine-d5** for quantification, it should be added at this stage at a known concentration.
- Vortex the sample for 1-2 minutes to ensure complete dissolution.
- Centrifuge the sample to pellet any insoluble material.

3. Transfer to NMR Tube:

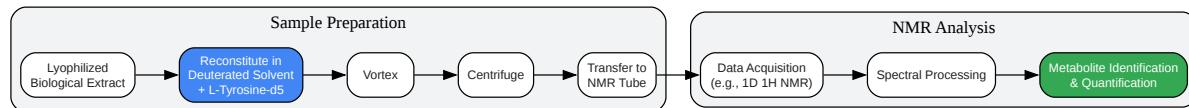
- Carefully transfer the supernatant to a 5 mm NMR tube.
- Ensure the sample height in the tube is sufficient for analysis (typically around 4-5 cm).

4. NMR Data Acquisition:

- Acquire NMR spectra (e.g., 1D ^1H NMR) on a high-field NMR spectrometer.
- The deuterium signal from the solvent will be used for field-frequency locking.

5. Data Analysis:

- Process the NMR spectra (e.g., Fourier transformation, phasing, baseline correction).
- Identify and quantify metabolites based on their characteristic chemical shifts and peak integrals relative to the internal standard. The distinct signals of **L-Tyrosine-d5** can be used for its quantification.



[Click to download full resolution via product page](#)

Caption: General workflow for NMR-based metabolomics analysis.

Conclusion

L-Tyrosine-d5 is a critical tool for researchers and scientists in the fields of metabolomics, drug development, and clinical diagnostics. Its utility as an internal standard in LC-MS/MS and NMR-based methods allows for the highly accurate and precise quantification of L-Tyrosine in complex biological samples. The detailed protocols and workflows provided in this guide offer a robust starting point for the successful implementation of **L-Tyrosine-d5** in a variety of research applications. As analytical technologies continue to advance, the role of stable isotope-labeled compounds like **L-Tyrosine-d5** will undoubtedly expand, enabling more sophisticated and insightful investigations into biological systems.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. A novel stable isotope labelling assisted workflow for improved untargeted LC–HRMS based metabolomics research - PMC [pmc.ncbi.nlm.nih.gov]
- 2. immunomart.com [immunomart.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. iroatech.com [iroatech.com]
- 5. L-Tyrosine-d5 - MedChem Express [bioscience.co.uk]
- To cite this document: BenchChem. [What is L-Tyrosine-d5 and its chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b12414504#what-is-l-tyrosine-d5-and-its-chemical-properties>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com